

An In-depth Technical Guide to the Molecular Weight of 4-Bromobutylphosphonic Acid

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Compound of Interest

Compound Name: *4-Bromobutylphosphonic acid*

Cat. No.: *B1666324*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed breakdown of the molecular weight of **4-Bromobutylphosphonic acid**, a compound of interest in various research and development applications. The information is presented to be a definitive resource for professionals requiring precise data for experimental design, chemical synthesis, and analytical analysis.

Molecular Composition and Weight

The molecular formula for **4-Bromobutylphosphonic acid** is C₄H₁₀BrO₃P.^{[1][2][3]} Its molecular weight is a fundamental chemical property derived from the sum of the atomic weights of its constituent atoms.

The experimentally determined and commonly cited molecular weight for **4-Bromobutylphosphonic acid** is approximately 217.00 g/mol.^{[1][3]} A more precise mass is 216.998161 g/mol.^[2] The following tables provide a comprehensive summary of the atomic and molecular weights.

Element	Symbol	Count	Atomic Weight (amu)	Total Weight (amu)
Carbon	C	4	12.011[4]	48.044
Hydrogen	H	10	1.008[5]	10.080
Bromine	Br	1	79.904[6]	79.904
Oxygen	O	3	15.999[7]	47.997
Phosphorus	P	1	30.974[8]	30.974
Total		216.999		

Property	Value
Molecular Formula	C4H10BrO3P
Molecular Weight	217.00 g/mol [1][3]
Exact Mass	215.955 u[2]

Methodology for Molecular Weight Determination

The molecular weight of a chemical compound such as **4-Bromobutylphosphonic acid** is determined by calculating the sum of the atomic weights of all atoms present in its molecular formula.

Experimental Protocol:

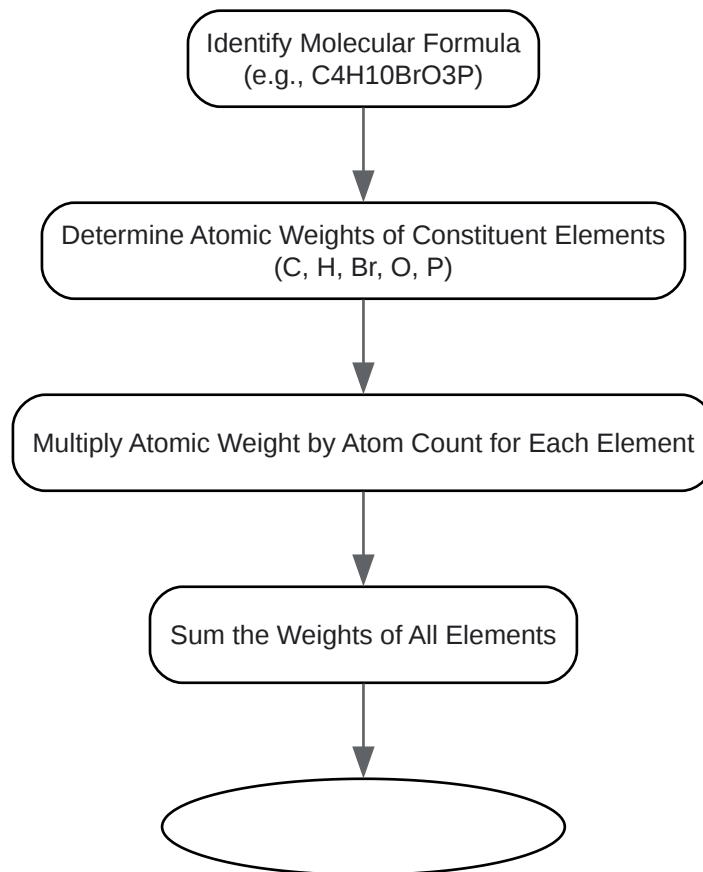
- Identify the Molecular Formula: The first step is to ascertain the precise molecular formula of the compound. For **4-Bromobutylphosphonic acid**, this has been established as C4H10BrO3P.
- Determine Atomic Weights: The standard atomic weight of each constituent element is obtained from the Periodic Table as established by the International Union of Pure and Applied Chemistry (IUPAC).
 - Atomic weight of Carbon (C) ≈ 12.011 amu[4]

- Atomic weight of Hydrogen (H) \approx 1.008 amu[5]
- Atomic weight of Bromine (Br) \approx 79.904 amu[6]
- Atomic weight of Oxygen (O) \approx 15.999 amu[7]
- Atomic weight of Phosphorus (P) \approx 30.974 amu[8]
- Calculate Total Molecular Weight: The number of atoms of each element is multiplied by its respective atomic weight. These values are then summed to yield the total molecular weight of the compound.
 - $(4 \times 12.011) + (10 \times 1.008) + (1 \times 79.904) + (3 \times 15.999) + (1 \times 30.974) = 216.999$ amu

This calculated value is consistent with the cited molecular weight of 217.00 g/mol .

Logical Relationship for Molecular Weight Calculation

The following diagram illustrates the logical workflow for calculating the molecular weight of a chemical compound.



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